

An In-depth Technical Guide to the Physicochemical Properties of 1,9-Dibromononane

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This guide provides a detailed overview of the core physicochemical properties of **1,9- Dibromononane**, tailored for researchers, scientists, and professionals in drug development. It includes key quantitative data, a comprehensive experimental protocol for density determination, and a visual representation of the experimental workflow.

Core Properties of 1,9-Dibromononane

1,9-Dibromononane is an organobromine compound classified as an alkyl halide. Its linear structure with terminal bromine atoms makes it a useful bifunctional linker in various chemical syntheses. The key physical properties are summarized in the table below for easy reference.



Property	Value	Source
Molecular Formula	C9H18Br2	[1][2]
Molecular Weight	286.05 g/mol	[1][2][3][4]
Density	1.407 g/mL at 25 °C	[2][3][5]
Alternate Density Value	1.411 g/mL	[4]
Boiling Point	285-288 °C	[2][3]
Refractive Index	n20/D 1.496	[3][4]
CAS Number	4549-33-1	[1][3]

Experimental Protocol: Density Determination of 1,9-Dibromononane via Pycnometer

The density of a liquid can be accurately determined using a pycnometer, a flask with a specific, calibrated volume. The following protocol is a standard method for such a determination.

Objective: To determine the density of **1,9-Dibromononane** at a specified temperature (e.g., 25 °C).

Materials:

- Pycnometer (e.g., 25 mL or 50 mL) with a ground-glass stopper containing a capillary tube
- Analytical balance (readable to at least 0.1 mg)
- 1,9-Dibromononane sample
- Distilled water (for calibration)
- Acetone or other suitable solvent (for cleaning)
- Thermometer



Constant-temperature water bath

Methodology:

- Pycnometer Preparation and Calibration:
 - Clean the pycnometer and its stopper thoroughly with a suitable solvent (e.g., acetone)
 and then with distilled water.
 - Dry the pycnometer completely in an oven and allow it to cool to room temperature in a desiccator.
 - Carefully weigh the clean, dry, and empty pycnometer on the analytical balance. Record this mass as m₁.[6]
 - Fill the pycnometer with distilled water, ensuring no air bubbles are trapped. Insert the stopper, allowing excess water to exit through the capillary.[6]
 - Place the filled pycnometer in a constant-temperature water bath set to the desired temperature (25 °C) until it reaches thermal equilibrium.
 - Remove the pycnometer from the bath, carefully wipe the exterior dry, and weigh it.
 Record this mass as m₂.
 - The volume of the pycnometer (V) at the specified temperature can be calculated using the density of water (ρ _water) at that temperature: $V = (m_2 m_1) / \rho$ _water.
- Density Measurement of **1,9-Dibromononane**:
 - Empty the pycnometer and dry it thoroughly as in step 1.
 - Fill the dry pycnometer with the 1,9-Dibromononane sample, again ensuring no air bubbles are present and inserting the stopper to displace excess liquid.[6]
 - Thermostabilize the pycnometer containing the sample in the constant-temperature water bath at 25 °C.
 - Remove the pycnometer, wipe it dry, and weigh it. Record this mass as m₃.

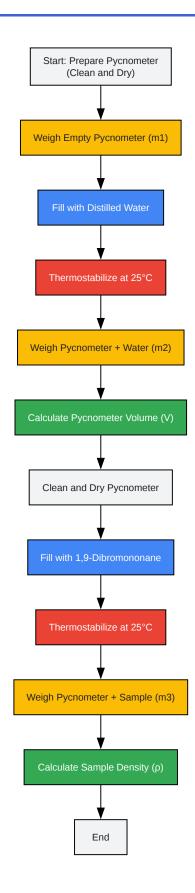


- · Calculation of Density:
 - The mass of the **1,9-Dibromononane** sample is m_sample = m₃ m₁.
 - The density of **1,9-Dibromononane** (ρ _sample) is calculated by dividing the mass of the sample by the calibrated volume of the pycnometer: ρ _sample = (m_3 m_1) / V

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental protocol for determining the density of a liquid using a pycnometer.





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Caption: Workflow for Liquid Density Determination by Pycnometer.



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